

"Os30": A Case of Mistaken Identity in Drug Development

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Compound of Interest

Compound Name: Os30

Cat. No.: B12367079

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A comprehensive search for "**Os30**" has revealed no information on a therapeutic agent, experimental drug, or biological compound with this designation. The query appears to be a case of mistaken identity, potentially referring to a similarly named substance or a misinterpretation of scientific nomenclature.

Initial investigations into the safety and toxicity profile of a compound designated "**Os30**" have yielded no results within publicly available scientific and medical databases. This suggests that "**Os30**" is not a recognized name for any drug currently in preclinical or clinical development.

Further searches indicate that the term "**Os30**" is associated with DOWSIL™ OS-30 Silicone Fluid, an odorless, non-VOC industrial solvent used for cleaning and rinsing parts[1][2][3][4]. This product is described as having low toxicity and is designed for applications such as cleaning contaminated surfaces and as a carrier fluid[1][2][3][4]. It is a volatile methylsiloxane fluid that evaporates at room temperature[4]. It is crucial to note that this industrial chemical is not intended for human consumption or therapeutic use.

It is possible that the query "**Os30**" was intended to refer to a different compound. For instance, research exists on 9-cis-UAB30, a potential chemopreventive agent[5]. Studies on this compound have established a no-observed-adverse-effect level (NOAEL) in rats and dogs, with the liver being the primary target organ for toxicity in rats[5].

Another possibility is a misunderstanding of nomenclature related to osmium, a chemical element. A search revealed a compound with the chemical formula $[\text{Os}_3(\text{C}_{25}\text{H}_{22}\text{As}_2)(\text{CO})_{10}]$,

which is a complex organometallic compound containing a triangle of three osmium atoms[6]. However, this is a chemical reagent and not a therapeutic agent.

In the context of clinical trials, the term "OS" is a common abbreviation for "Overall Survival." A company named OS Therapies is developing a therapeutic candidate called OST-HER2, an immunotherapy for osteosarcoma and other solid tumors[7][8][9][10][11]. Clinical trial data for OST-HER2 has been reported, including information on safety and efficacy[7][8][10][11].

Additionally, the number "30" could refer to a dosage, such as 30 mg. For example, there have been clinical trials investigating a 30 mg dose of ozoralizumab for rheumatoid arthritis[12][13] and studies on the effects of counterfeit M-30 oxycodone pills[14]. Oxycodone is an opioid analgesic available in various strengths, including 30 mg tablets[15][16][17][18].

Given the lack of information on a specific compound named "**Os30**" in the context of drug development, it is essential to verify the correct name and designation of the substance of interest to obtain accurate safety and toxicity data. Without a clear and accurate identifier, it is impossible to provide the requested in-depth technical guide.

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References

- 1. Dow DOWSIL™ OS-30 Silicone Fluid Clear 3.2 kg Pail [ellsworth.com]
- 2. Dow DOWSIL™ OS-30 Silicone Fluid Clear 15 kg Pail [ellsworth.com]
- 3. Dow DOWSIL™ OS-30 Silicone Fluid Clear 500 mL Bottle [ellsworth.com]
- 4. Krayden| Adhesives and Sealants Distributor [krayden.com]
- 5. Assessment of oral toxicity and safety of 9-cis-UAB30, a potential chemopreventive agent, in rat and dog studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. OS Therapies Announces 73.8% 2-year OS vs 30% in OST-HER2 Subgroup | OSTX Stock News [stocktitan.net]

- 8. cancernetwork.com [cancernetwork.com]
- 9. OS Therapies Announces Positive Efficacy and Safety Data for Ovarian Cancer Therapeutic Candidate Developed Based on Tunable Antibody Drug Conjugate (tADC) Platform Using Proprietary Silicone Linker Platform in Preclinical Models - BioSpace [biospace.com]
- 10. onclive.com [onclive.com]
- 11. OS Therapies Reports Positive Phase 1 Safety Data and Preclinical Efficacy for OST-HER2 in HER2-Positive Breast Cancer [synapse.patsnap.com]
- 12. Early effects of ozoralizumab 30 mg in patients with rheumatoid arthritis and inadequate response to methotrexate: a post hoc trajectory analysis of the phase II/III OHZORA trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Suspected Counterfeit M-30 Oxycodone Pill Exposures and Acute Withdrawals Reported from a Single Hospital â [BENCHCHEM](#) Toxicology Investigators Consortium Core Registry, U.S. Census Bureau Western Region, 2017â2022 | MMWR [cdc.gov]
- 15. OxyContin 30 mg tablet, crush resistant, extended release | Kaiser Permanente [healthy.kaiserpermanente.org]
- 16. OXYCODONE HCL 30mg [dailymed.nlm.nih.gov]
- 17. drugs.com [drugs.com]
- 18. Oxycodone - Wikipedia [en.wikipedia.org]
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